

2-Methoxyethyl Laurate: A Potential Phthalate-Free Plasticizer for PVC Formulations

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Compound of Interest

Compound Name: 2-Methoxyethyl laurate

Cat. No.: B15347580

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A Comparative Guide for Researchers and Drug Development Professionals

The pervasive use of phthalate plasticizers, such as Di(2-ethylhexyl) phthalate (DEHP), in flexible Polyvinyl Chloride (PVC) applications has raised significant health and environmental concerns, prompting a concerted search for safer alternatives. This guide provides a comparative analysis of **2-Methoxyethyl Laurate** as a potential substitute, evaluating its projected performance against traditional phthalates based on data from structurally similar compounds. Due to the limited direct experimental data on **2-Methoxyethyl Laurate**, this guide leverages findings on other fatty acid alkyl ether esters to provide a comprehensive overview for researchers and professionals in drug development.

Performance Comparison: Phthalates vs. Fatty Acid Alkyl Ether Esters

The following tables summarize the performance characteristics of conventional phthalate plasticizers against those of fatty acid alkyl ether esters, which serve as a proxy for estimating the performance of **2-Methoxyethyl laurate**.

Table 1: Comparison of Mechanical Properties of Plasticized PVC

Property	Phthalate Plasticizers (e.g., DEHP)	Fatty Acid Alkyl Ether Esters (e.g., Methoxy Soy Fatty Acid Esters)
Tensile Strength	Lowered to increase flexibility	Comparable or potentially improved tensile strength[1][2]
Elongation at Break (%)	Significantly increased	Comparable or potentially improved elongation[1][2]
Hardness (Shore A)	Reduced to increase softness	Comparable reduction in hardness[3]

Table 2: Comparison of Physical and Chemical Properties

Property	Phthalate Plasticizers (e.g., DEHP)	Fatty Acid Alkyl Ether Esters (e.g., Methoxy Soy Fatty Acid Esters)
Plasticizer Efficiency	High	Good to high, comparable to some commercial plasticizers[3]
Compatibility with PVC	Generally good	Good compatibility demonstrated[1][3]
Volatility	Varies, with lower molecular weight phthalates being more volatile	Generally lower volatility expected due to higher molecular weight
Migration Rate	Prone to migration, especially in contact with lipids	Potentially lower migration due to larger molecular size and polarity

Table 3: Toxicological Profile Comparison

Aspect	Phthalate Plasticizers (e.g., DEHP)	2-Methoxyethyl Laurate (Inferred)
Reproductive Toxicity	Known endocrine disruptor, linked to reproductive harm	Potential for reproductive toxicity due to the metabolite 2-methoxyethanol[4]
General Toxicity	Associated with various health concerns	Potential for systemic toxicity, with the metabolite 2-methoxyethanol being a key concern[4]
Regulatory Status	Restricted or banned in many applications	Not extensively studied; regulatory status not established

Experimental Protocols

The evaluation of a novel plasticizer requires a suite of standardized tests to determine its efficacy and safety. Below are the methodologies for key experiments relevant to assessing plasticizer performance in PVC.

Tensile Properties (ASTM D412 / ISO 527)

This test determines the mechanical properties of the plasticized PVC, such as tensile strength, elongation at break, and modulus of elasticity.

- Specimen Preparation: Dumbbell-shaped specimens of the plasticized PVC are prepared according to the dimensions specified in the standard.
- Testing Procedure: The specimen is mounted in the grips of a universal testing machine. A tensile load is applied at a constant rate of crosshead movement until the specimen ruptures. The force and elongation are continuously recorded.
- Calculations:
 - Tensile Strength: The maximum stress applied to the specimen before it breaks.

- Elongation at Break: The percentage increase in length of the specimen at the point of rupture.
- Modulus of Elasticity: The ratio of stress to strain in the elastic region of the stress-strain curve.

Hardness (ASTM D2240)

This method measures the indentation hardness of the plasticized PVC using a durometer.

- Apparatus: A Shore A or Shore D durometer is used, depending on the hardness of the material.
- Procedure: The durometer is pressed firmly against the flat surface of the test specimen. The indentation depth is measured, which corresponds to a hardness value on a scale of 0 to 100. The reading is typically taken immediately after firm contact.
- Reporting: The average of several readings taken at different points on the specimen is reported as the Shore hardness.

Plasticizer Volatility (ASTM D1203)

This test assesses the loss of plasticizer from the PVC due to evaporation at elevated temperatures.

- Method A (Direct Contact with Activated Carbon): A pre-weighed disc of the plasticized PVC is placed in direct contact with activated carbon in a sealed container and heated at a specified temperature for a set duration.
- Method B (Wire Cage): The specimen is placed in a wire cage to prevent direct contact with the activated carbon, measuring loss primarily through volatilization.
- Calculation: The percentage of weight loss of the specimen is calculated, which represents the volatile loss.

Plasticizer Migration (ISO 177)

This method evaluates the tendency of the plasticizer to migrate from the PVC into an absorbent material.

- **Procedure:** A test specimen of the plasticized PVC is placed between two sheets of a standard absorbent material (e.g., activated carbon-impregnated paper). This "sandwich" is subjected to a specified pressure and temperature for a defined period.
- **Measurement:** The loss in mass of the PVC specimen and the gain in mass of the absorbent sheets are determined.
- **Reporting:** The amount of migrated plasticizer is reported as the mass loss of the specimen and/or the mass gain of the absorbent material.

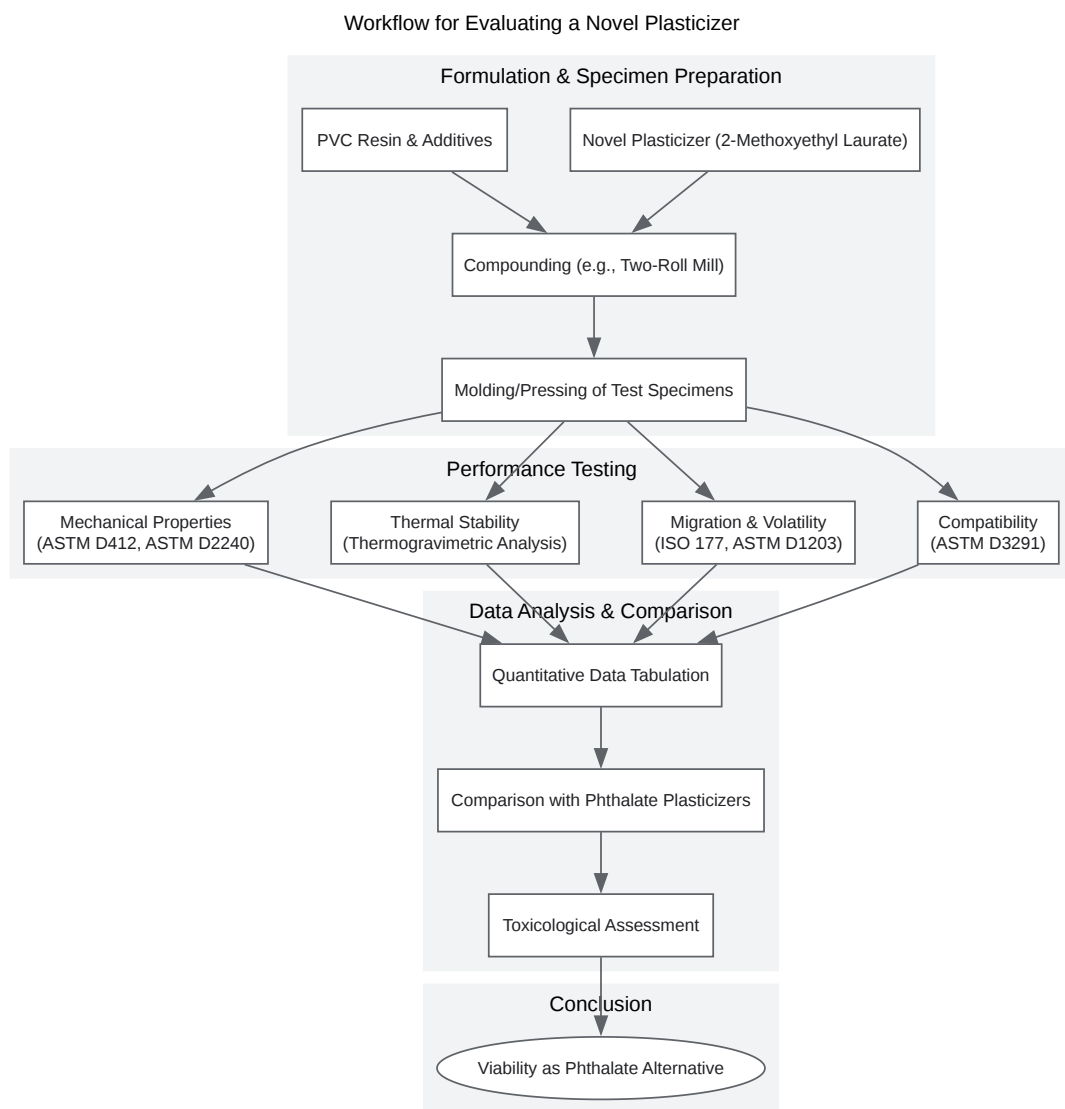
Plasticizer Compatibility (ASTM D3291)

This practice determines the compatibility of a plasticizer in PVC under compressional stress.

- **Procedure:** A strip of the plasticized PVC is bent into a 180° loop and clamped. The looped specimen is then stored under controlled temperature and humidity conditions for a specified duration.
- **Evaluation:** The inside of the loop is periodically examined for the exudation (spew) of the plasticizer. The amount of spew is rated on a qualitative scale.

Visualizations

Logical Workflow for Plasticizer Evaluation

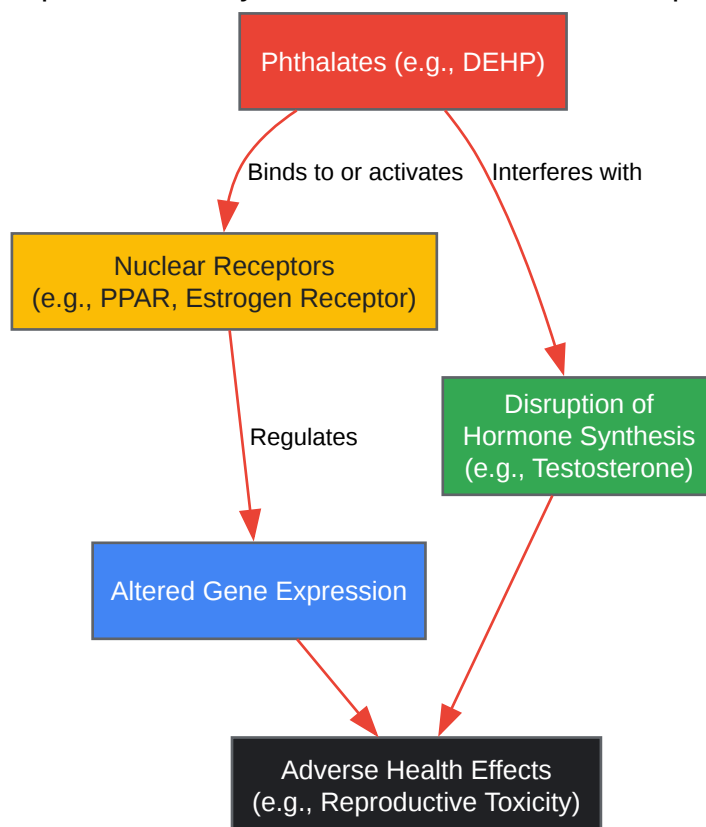


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Caption: Workflow for the evaluation of a novel plasticizer.

Signaling Pathway of Phthalate Endocrine Disruption

Simplified Pathway of Phthalate Endocrine Disruption



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Caption: Simplified pathway of phthalate endocrine disruption.

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